

1-Iodo-4-nitrobenzene physical and chemical properties

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Compound of Interest

Compound Name: 1-Iodo-4-nitrobenzene

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An In-depth Technical Guide to **1-Iodo-4-nitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Iodo-4-nitrobenzene is an aromatic organic compound that serves as a vital intermediate and building block in various fields of chemical synthesis.[1][2] With the chemical formula $C_6H_4INO_2$, it is structurally a benzene ring substituted with an iodo group and a nitro group at the para (1 and 4) positions.[3] Its utility is primarily derived from the distinct reactivity of its two functional groups: the iodo group is an excellent leaving group, making it suitable for a wide range of metal-catalyzed cross-coupling reactions, while the nitro group can be readily reduced to an amino group, opening pathways for further functionalization.[4][5]

This dual functionality makes **1-Iodo-4-nitrobenzene** a valuable precursor in the synthesis of pharmaceuticals, agrochemicals, dyestuffs, and other complex organic molecules.[2][6] This document provides a comprehensive overview of its physical and chemical properties, spectral data, an experimental protocol for its synthesis, and essential safety information.

Physical and Chemical Properties

1-Iodo-4-nitrobenzene is a solid at room temperature, appearing as a crystalline powder ranging in color from light yellow to brown.[1][6][7] It is stable under normal temperatures and pressures but is noted to be light-sensitive.[2][8][9] The compound is largely insoluble in water

but shows good solubility in various organic solvents, including ethanol, acetone, chloroform, ethyl acetate, and benzene.[1][6]

Table 1: Physical and Chemical Properties of **1-Iodo-4-nitrobenzene**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ INO ₂	[3][6][8]
Molecular Weight	249.01 g/mol	[3][10]
Appearance	Light yellow to brown crystalline powder	[1][6][7][8]
Melting Point	171-173 °C	[2][11]
Boiling Point	289 °C at 772 mmHg	[2][11]
Density	2.033 - 2.273 g/cm ³	[1][8]
Vapor Pressure	0.004 mmHg at 25 °C	[8]
Flash Point	100 °C (212 °F) - closed cup	
Water Solubility	Insoluble	[1][6][8]
Stability	Stable under normal conditions; light sensitive.	[2][9]
InChI Key	SCCCFNJTCDSL CY-UHFFFAOYSA-N	[6]
CAS Number	636-98-6	[3][6][8]

Spectral Data

Spectroscopic data is critical for the identification and characterization of **1-Iodo-4-nitrobenzene**.

Table 2: Spectral Data Summary for **1-Iodo-4-nitrobenzene**

Technique	Data Highlights	Source(s)
^1H NMR	Spectra available, with characteristic shifts for the aromatic protons. In CDCl_3 , peaks are observed around 7.9 ppm.	[3][12]
^{13}C NMR	Spectra available, showing distinct signals for the substituted aromatic carbons.	[13]
IR Spectroscopy	Conforms to structure, with characteristic peaks for nitro and aromatic C-H groups.	[3][7][14]
Mass Spectrometry (MS)	Electron ionization (EI) mass spectra are available for structural confirmation.	[3][15]

Reactivity and Applications

1-Iodo-4-nitrobenzene is a versatile reagent in organic synthesis.[16]

- **Cross-Coupling Reactions:** The carbon-iodine bond is relatively weak, making the compound an excellent substrate for various metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck) to form new carbon-carbon or carbon-heteroatom bonds.[4]
- **Nucleophilic Aromatic Substitution:** The electron-withdrawing nitro group activates the aromatic ring, allowing the iodo group to be replaced by strong nucleophiles.[1]
- **Reduction of Nitro Group:** The nitro group can be selectively reduced to an amine (NH_2), yielding 4-iodoaniline.[5] This product is a precursor for other bifunctional molecules.
- **Intermediate Synthesis:** It is a key intermediate in the production of pharmaceuticals and agrochemicals.[2][6] For instance, it has been used in the formulation of arylisoquinolones with anti-inflammatory activity.[11][16]

Experimental Protocol: Synthesis of 1-Iodo-4-nitrobenzene

The most common laboratory synthesis of **1-Iodo-4-nitrobenzene** involves the diazotization of 4-nitroaniline, followed by a Sandmeyer-type reaction with a potassium iodide solution.[\[11\]](#)[\[17\]](#)[\[18\]](#)

Objective: To synthesize **1-Iodo-4-nitrobenzene** from 4-nitroaniline.

Materials:

- 4-nitroaniline (p-nitroaniline)[\[17\]](#)
- Concentrated Sulfuric Acid (H_2SO_4)[\[17\]](#)
- Sodium Nitrite (NaNO_2)[\[11\]](#)
- Potassium Iodide (KI)[\[11\]](#)
- Deionized Water
- Ethyl Alcohol (for recrystallization)[\[11\]](#)[\[16\]](#)
- Ice

Procedure:

- Preparation of the Amine Salt Solution: In a flask, carefully add 0.41 mL of concentrated H_2SO_4 to 3 mL of water.[\[11\]](#) To this acidic solution, add 0.5 g of 4-nitroaniline.[\[11\]](#) Stir the mixture until the amine is largely dissolved.[\[18\]](#)
- Diazotization: Cool the amine salt solution in an ice bath to between 0-5 °C.[\[11\]](#)[\[16\]](#) In a separate beaker, prepare a cold solution of 0.25 g of sodium nitrite in 0.75 mL of water.[\[11\]](#) Add the sodium nitrite solution dropwise to the chilled amine salt solution, maintaining the temperature below 10 °C throughout the addition.[\[17\]](#)[\[19\]](#)[\[20\]](#) Stir the resulting mixture in the ice bath for several minutes to ensure the complete formation of the diazonium salt.[\[18\]](#)

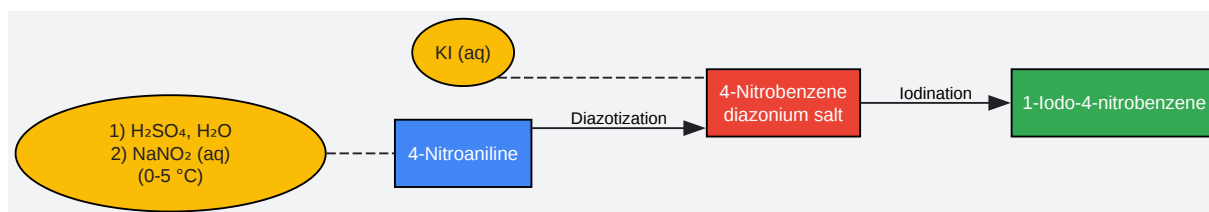
- **Formation of Aryl Iodide:** In a separate container, dissolve 1 g of potassium iodide in 3 mL of water.[\[11\]](#)[\[16\]](#) Add the cold diazonium salt solution in portions to the potassium iodide solution with stirring.[\[11\]](#)[\[18\]](#) Evolution of nitrogen gas (N₂) will be observed as a foam or plume.[\[19\]](#)
- **Isolation of Crude Product:** Once the nitrogen evolution ceases, gently warm the reaction mixture on a water bath to ensure the reaction is complete.[\[17\]](#) Allow the mixture to cool. The crude **1-iodo-4-nitrobenzene** will precipitate as a solid.[\[11\]](#) Collect the solid product via vacuum filtration using a Büchner funnel and wash it thoroughly with cold water.[\[11\]](#)[\[18\]](#)
- **Purification (Recrystallization):** To purify the product, dissolve the crude solid in a minimum amount of hot ethyl alcohol.[\[11\]](#)[\[16\]](#) Filter the hot solution to remove any insoluble impurities. Allow the filtrate to cool slowly to room temperature. The purified product will crystallize as shiny brown crystals.[\[11\]](#)
- **Final Steps:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and allow them to air dry.[\[18\]](#)[\[20\]](#) Record the final yield and melting point.[\[11\]](#)

Key Considerations:

- Maintaining a low temperature (below 10 °C) during the diazotization step is critical to prevent the diazonium salt from decomposing or undergoing unwanted side reactions, which can reduce yield and create colored by-products.[\[19\]](#)[\[20\]](#)[\[21\]](#)
- Diazonium salts can be explosive when dry; always keep them in solution and avoid heating them directly.[\[18\]](#)

Mandatory Visualization

The synthesis of **1-iodo-4-nitrobenzene** can be visualized as a two-step workflow, starting from 4-nitroaniline.



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Caption: Workflow for the synthesis of **1-Iodo-4-nitrobenzene**.

Safety and Handling

1-Iodo-4-nitrobenzene is a hazardous substance and must be handled with appropriate safety precautions.^[10] It is harmful if swallowed, inhaled, or in contact with skin, and causes skin and serious eye irritation.^[22]

Table 3: GHS Hazard Information

Pictogram(s)	Signal Word	Hazard Statement(s)
 alt text	Warning	H302: Harmful if swallowed. ^[3] H312: Harmful in contact with skin. ^[3] H315: Causes skin irritation. H319: Causes serious eye irritation. ^[22] H332: Harmful if inhaled. H335: May cause respiratory irritation. ^[22]

Handling and Storage:

- Handling: Use in a well-ventilated area.^[10] Avoid breathing dust and prevent all personal contact.^[10] Wear protective gloves, clothing, and eye/face protection.^[9] Wash hands thoroughly after handling.^[8] Do not eat, drink, or smoke when using this product.^{[9][10]}

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Keep away from incompatible substances such as strong bases, oxidizing agents, and reducing agents.[2][10] The material is light-sensitive and should be stored accordingly.[9]

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[8][9]
- If on Skin: Remove all contaminated clothing immediately. Wash skin with plenty of soap and water.[8][10]
- If in Eyes: Rinse cautiously with water for several minutes.[8][22] Remove contact lenses if present and easy to do. Continue rinsing.[9][22]
- If Swallowed: Rinse mouth. Give 2-4 cupfuls of milk or water if the victim is conscious and alert.[8]
- In all cases of exposure, seek immediate medical attention.[8][10]

Conclusion

1-Iodo-4-nitrobenzene is a cornerstone intermediate in synthetic organic chemistry. Its well-defined physical properties, predictable reactivity, and established synthesis protocols make it a reliable reagent for researchers. A thorough understanding of its chemical behavior and strict adherence to safety protocols are essential for its effective and safe utilization in the development of new pharmaceuticals and other advanced materials.

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